

Protocol for Using Edaglitazone in Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: *Edaglitazone*

CAS No.: 892128-36-8

Cat. No.: B7855704

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Edaglitazone is a potent and selective agonist of Peroxisome Proliferator-Activated Receptor gamma (PPAR γ), a nuclear receptor that plays a crucial role in the regulation of lipid metabolism, inflammation, and insulin sensitivity.[1][2] As a member of the thiazolidinedione (TZD) class of drugs, **Edaglitazone** has been investigated for its potential therapeutic effects, particularly in the context of type 2 diabetes.[3] This document provides detailed application notes and protocols for the use of **Edaglitazone** in cell culture experiments, aimed at researchers, scientists, and drug development professionals.

Mechanism of Action

Edaglitazone exerts its biological effects by binding to and activating PPAR γ . PPAR γ is a ligand-activated transcription factor that, upon activation, forms a heterodimer with the Retinoid X Receptor (RXR).[4][5] This heterodimeric complex then binds to specific DNA sequences

known as Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes. This binding event modulates the transcription of genes involved in various physiological processes, including:

- **Adipogenesis and Lipid Metabolism:** PPAR γ activation promotes the differentiation of preadipocytes into mature adipocytes and regulates the expression of genes involved in lipid uptake and storage.
- **Glucose Homeostasis:** **Edaglitazone** can enhance insulin sensitivity by modulating the expression of genes involved in glucose transport and metabolism.
- **Inflammation:** PPAR γ activation has been shown to have anti-inflammatory effects by inhibiting the expression of pro-inflammatory cytokines.

Data Presentation

Table 1: Quantitative Data for **Edaglitazone** and Other PPAR γ Agonists



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Signaling Pathway

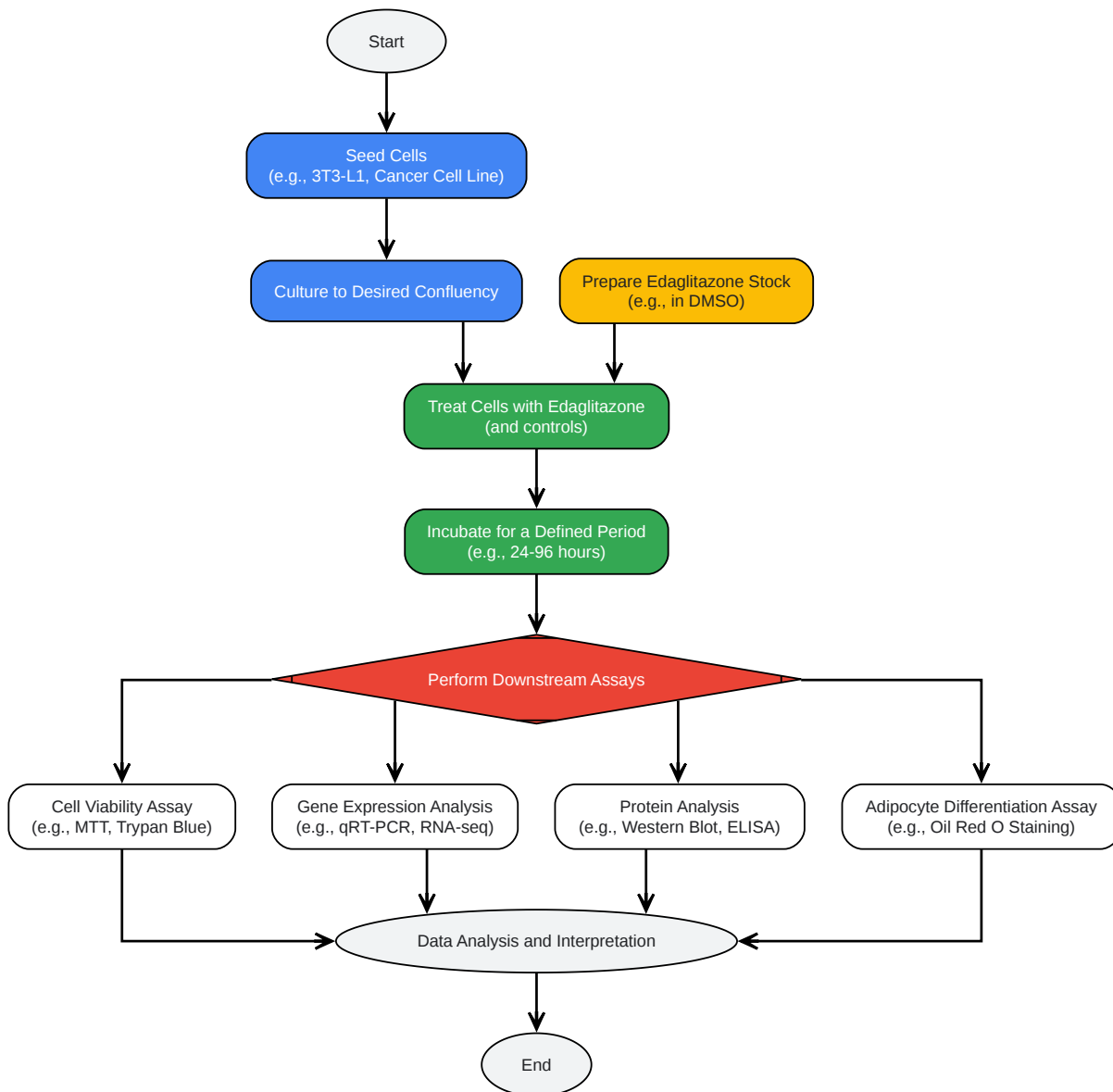
The binding of **Edaglitazone** to PPAR γ initiates a cascade of molecular events leading to the regulation of target gene expression.



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